

# Technical Guide: Physical Properties of 2,5-Dibromo-3-(trifluoromethyl)pyridine

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## Compound of Interest

Compound Name: 2,5-Dibromo-3-(trifluoromethyl)pyridine

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This technical guide provides a comprehensive overview of the known physical properties of **2,5-Dibromo-3-(trifluoromethyl)pyridine**, a key intermediate in various organic synthesis applications. The information is presented to be a valuable resource for laboratory work and process development.

## Core Physical Properties

While some physical properties of **2,5-Dibromo-3-(trifluoromethyl)pyridine** have been reported, a complete experimental profile is not readily available in the public domain. The table below summarizes the available quantitative data for the target compound and includes data for structurally similar compounds for comparative purposes.

Property	2,5-Dibromo-3-(trifluoromethyl)pyridine	2-Bromo-3-(trifluoromethyl)pyridine	2-Bromo-5-(trifluoromethyl)pyridine	5-Bromo-2-(trifluoromethyl)pyridine
CAS Number	79623-39-5[1]	175205-82-0	50488-42-1	436799-32-5
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Br <sub>2</sub> F <sub>3</sub> N[1]	C <sub>6</sub> H <sub>3</sub> BrF <sub>3</sub> N	C <sub>6</sub> H <sub>3</sub> BrF <sub>3</sub> N	C <sub>6</sub> H <sub>3</sub> BrF <sub>3</sub> N
Molecular Weight	304.9 g/mol [1]	225.99 g/mol	225.99 g/mol	225.99 g/mol
Physical State	Likely solid	Solid[2]	Solid	Solid
Melting Point	Data not available	37-41 °C, 37.0-43.0 °C[2]	44-48 °C	41-45 °C[3]
Boiling Point	223 °C[1]	Data not available	Data not available	Data not available
Density	2.1 ± 0.1 g/cm <sup>3</sup> [1]	Data not available	Data not available	Data not available
Refractive Index	1.514[1]	Data not available	Data not available	Data not available
Flash Point	89 °C[1]	Data not available	Data not available	78 °C[3]
Solubility	Data not available (Qualitatively, a similar compound, 2,5-dibromo-3-chloropyridine, is almost insoluble in water and soluble in organic solvents like ethanol and chlorinated solvents.[4])	Data not available	Data not available	Data not available

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,5-Dibromo-3-(trifluoromethyl)pyridine** are not available. However, the following are well-established, general procedures for determining the key physical properties of solid organic compounds.

### Determination of Melting Point

The melting point of a solid organic compound can be determined using a capillary tube method with a melting point apparatus.

Procedure:

- **Sample Preparation:** A small amount of the dry, finely powdered compound is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point of the substance. A narrow melting range (0.5-2 °C) is indicative of a pure compound.

### Determination of Boiling Point

For high-boiling point liquids or solids that can be melted without decomposition, the boiling point can be determined using a small-scale distillation method or a capillary method.

Procedure (Capillary Method):

- **Sample Preparation:** A small amount of the substance is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.

- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., an oil bath or a heating block).
- **Heating:** The bath is heated gradually until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- **Observation:** The heating is then discontinued, and the bath is allowed to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.

## Determination of Density

The density of a solid compound can be determined by measuring its mass and volume. For an irregularly shaped solid, the volume can be determined by liquid displacement.

Procedure:

- **Mass Measurement:** A known mass of the solid compound is accurately weighed using an analytical balance.
- **Volume Measurement by Displacement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble. The initial volume of the liquid is recorded. The weighed solid is then carefully added to the graduated cylinder, ensuring it is fully submerged. The new volume is recorded. The volume of the solid is the difference between the final and initial liquid levels.
- **Calculation:** The density is calculated by dividing the mass of the solid by its determined volume (Density = Mass / Volume).

## Determination of Solubility

The solubility of a compound in various solvents can be determined qualitatively and quantitatively.

Qualitative Procedure:

- A small, measured amount of the solid (e.g., 10 mg) is placed in a test tube.

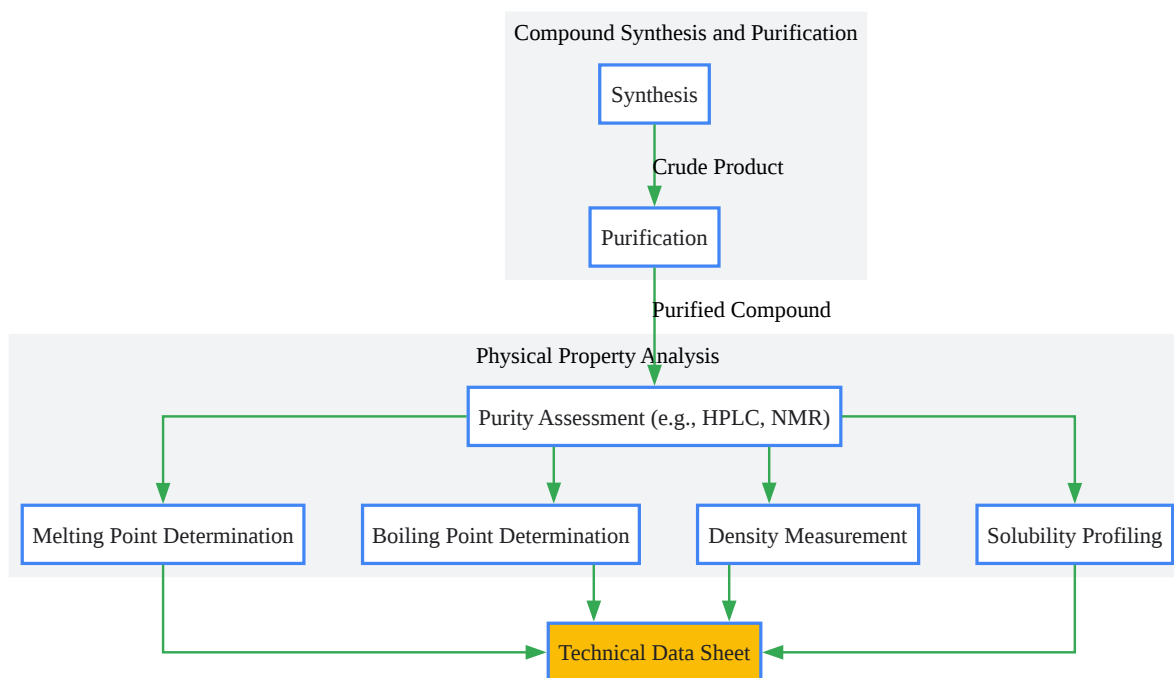
- A small volume of the solvent (e.g., 1 mL) is added.
- The mixture is agitated vigorously for a set period.
- Visual observation determines if the solid has dissolved completely, partially, or not at all. This can be repeated with different solvents (e.g., water, ethanol, acetone, dichloromethane) to establish a solubility profile.

#### Quantitative Procedure (Gravimetric Method):

- A saturated solution is prepared by adding an excess of the solid to a known volume of the solvent at a specific temperature.
- The solution is stirred or agitated until equilibrium is reached (no more solid dissolves).
- A known volume of the clear, saturated solution is carefully removed, avoiding any undissolved solid.
- The solvent is evaporated from the withdrawn sample, and the mass of the remaining solid is accurately measured.
- The solubility is then expressed as grams of solute per 100 mL or 100 g of solvent.

## Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical compound like **2,5-Dibromo-3-(trifluoromethyl)pyridine**.



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Caption: General workflow for determining the physical properties of a chemical compound.

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